

An In-depth Technical Guide to the Safety and Handling of 2-Methylindoline

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Methylindoline** (CAS No. 6872-06-6), a vital intermediate in the synthesis of various indole derivatives, dyes, and pharmaceuticals.[1][2][3][4] Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

2-Methylindoline is a colorless to pale yellow or brown liquid.[2][3][4] It is soluble in organic solvents like chloroform and methanol but has negligible solubility in water.[2]



Property	Value
Molecular Formula	C ₉ H ₁₁ N
Molecular Weight	133.19 g/mol [2][5]
Boiling Point	228-229 °C[1][2][6]
Density	1.023 g/mL at 25 °C[1][2][6]
Flash Point	93.4 °C (200.1 °F) - closed cup[7][8]
Refractive Index	n20/D 1.569[1][2][6]
Appearance	Clear, faint yellow to yellow liquid[9] or Colorless to yellow to brown liquid[2][4]
Solubility	Insoluble in water[9], Soluble in Chloroform, Methanol[2]

Hazard Identification and GHS Classification

2-Methylindoline is classified as a hazardous substance. The primary hazards are acute toxicity (oral and dermal), skin irritation, serious eye irritation, and potential for respiratory irritation.[5][7][8][10]



GHS Classification	Signal Word	Hazard Statements
Acute Toxicity, Oral (Category 4)	Warning[10] / Danger[7][8]	H302: Harmful if swallowed[5]
Acute Toxicity, Dermal (Category 3)	Danger[7][8]	H311: Toxic in contact with skin
Skin Corrosion/Irritation (Category 2)	Warning[10]	H315: Causes skin irritation[5]
Serious Eye Damage/Eye Irritation (Category 2)	Warning[10]	H319: Causes serious eye irritation[5][10]
Specific target organ toxicity (single exposure) (Category 3), Respiratory tract irritation	Warning[10]	H335: May cause respiratory irritation[5]
Hazardous to the aquatic environment, acute hazard (Category 1)	Danger[7][8]	H400: Very toxic to aquatic life

Note: The signal word and specific hazard classifications may vary slightly between suppliers.

Handling and Storage Precautions

Proper handling and storage are essential to minimize exposure and risk.

Handling:

- Avoid contact with skin, eyes, and clothing.[9][11]
- Do not breathe mist, vapors, or spray.[10]
- Wash hands thoroughly after handling.[9][10][11]
- Use only in a well-ventilated area.[9][12]
- Keep away from heat, sparks, and open flames.[9]



Wear appropriate personal protective equipment (PPE).[9][11]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[9][11]
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.[9]
 [10]
- Store in a dark place under an inert atmosphere at room temperature.[2][13]

Emergency Procedures and First Aid

In case of exposure, follow these first aid measures immediately:

Exposure Route	First Aid Measures
Ingestion	If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[9] Never give anything by mouth to an unconscious person.[9] Get medical aid immediately.[9]
Inhalation	Remove from exposure to fresh air immediately. [9] If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[9]
Skin Contact	Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[9] Wash clothing before reuse.[9]
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.[9]

Personal Protective Equipment (PPE)



The following personal protective equipment is recommended when handling **2-Methylindoline**:

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[9][10]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[9] [14]
- Respiratory Protection: Use a NIOSH or European Standard EN 149 approved respirator when necessary.[9] Follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149.[9]

Fire Fighting and Accidental Release Measures

Fire Fighting:

- 2-Methylindoline is a combustible liquid.[9][15]
- Use water spray, dry chemical, chemical foam, or alcohol-resistant foam to extinguish a fire.
 [9]
- Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[9][10]
- During a fire, irritating and highly toxic gases such as carbon monoxide and nitrogen oxides may be generated.[9][10]

Accidental Release:

- Absorb the spill with an inert material (e.g., dry sand or earth) and place it into a chemical waste container.[9]
- Clean up spills immediately, observing precautions in the Protective Equipment section.[9]
- Remove all sources of ignition and provide ventilation.



Avoid release to the environment.[10]

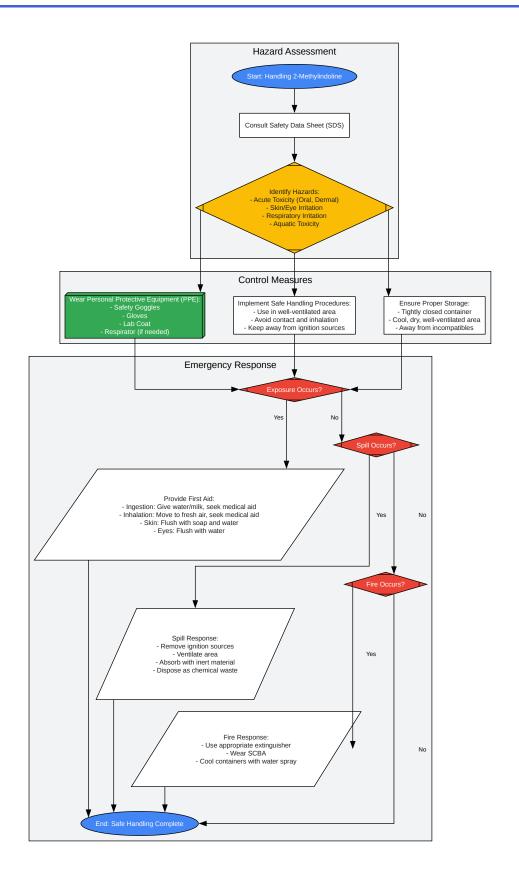
Stability and Reactivity

- Stability: Stable under normal temperatures and pressures.
- Incompatible Materials: Strong oxidizing agents and strong acids.[9][10]
- Hazardous Decomposition Products: Carbon monoxide, oxides of nitrogen, irritating and toxic fumes and gases, and carbon dioxide.[9][10]

Visualized Safety Workflow

The following diagram illustrates the logical workflow for the safe handling of **2-Methylindoline**, from initial assessment to emergency response.





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Caption: Logical workflow for the safe handling of **2-Methylindoline**.



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